

Strategic Safety & Handling Guide: 2-(5-Fluoro-2-methoxy-phenoxy)ethylamine

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Compound of Interest

Compound Name: 2-(5-Fluoro-2-methoxy-phenoxy)ethylamine

Cat. No.: B8593826

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Executive Summary

Compound Class: Fluorinated Phenoxyethylamine Primary Application: Pharmacophore intermediate for

-adrenergic antagonists (e.g., Tamsulosin analogs) and 5-HT receptor ligands. CAS Registry Number: Not widely listed for free base; Analogous Read-Across to CAS 1836-62-0 (Non-fluorinated parent).

This technical guide serves as an advanced safety and handling manual for **2-(5-Fluoro-2-methoxy-phenoxy)ethylamine**. Unlike standard Safety Data Sheets (SDS) that provide generic hazard codes, this document synthesizes structural reactivity, predicted toxicology, and field-proven laboratory protocols. It is designed for medicinal chemists and process safety engineers managing the synthesis of fluorinated bioactive scaffolds.

Part 1: Chemical Identity & Molecular Logic

Structural Architecture

The molecule consists of a primary ethylamine tail linked via an ether oxygen to a phenyl ring. The ring features two critical substitutions: a methoxy group at the ortho position (2-position) and a fluorine atom at the meta position (5-position) relative to the ether linkage.

Property	Value (Predicted/Experimental)	Structural Logic
Formula		Fluorine adds lipophilicity without significant steric bulk.
Mol. Weight	~185.20 g/mol	Ideal fragment size (<200 Da) for fragment-based drug discovery.
pKa (Base)	~9.2 - 9.5	Primary amine is highly basic; protonates at physiological pH.
LogP	~1.3 - 1.6	Fluorine substitution increases LogP by ~0.2 vs. non-fluorinated analog.
Physical State	Viscous Oil / Low-melting Solid	Hydrogen bonding (amine) vs. lipophilic ether creates viscous oils.

The "Fluorine Effect" in Safety & Stability

The 5-fluoro substitution is not merely structural; it alters the safety profile compared to the non-fluorinated analog (2-(2-methoxyphenoxy)ethylamine):

- **Metabolic Stability:** The fluorine atom blocks para-hydroxylation (relative to the methoxy group) and ring oxidation, potentially increasing the biological half-life of the intermediate if absorbed.
- **Lipophilicity:** Increased membrane permeability implies faster dermal absorption rates compared to non-fluorinated congeners.

Part 2: Hazard Identification & Reactivity Matrix

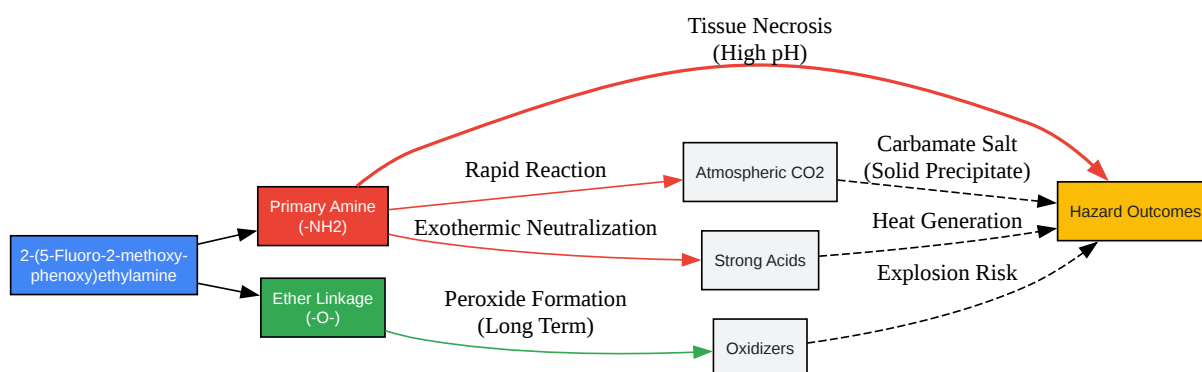
GHS Classification (Read-Across Methodology)

Based on Structure-Activity Relationships (SAR) with CAS 1836-62-0 and standard primary amines.

- Signal Word: DANGER
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Serious Eye Damage: Category 1 (Irreversible corneal damage).
- Acute Toxicity (Oral): Category 4 (Harmful if swallowed).

Reactivity & Incompatibility Visualization

The primary amine moiety is the "hotspot" for reactivity. It aggressively reacts with atmospheric to form carbamates, necessitating inert storage.



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Figure 1: Reactivity profile highlighting the dual risks of amine-based corrosivity and ether-based peroxide formation.

Part 3: Strategic Handling & Storage Protocols[1][2]

Storage: The "Carbamate Trap"

Critical Failure Mode: Leaving the container cap loose allows the amine to scavenge

from the air. The oil will turn into a crusty white solid (carbamate salt), often mistaken for degradation.

- Protocol: Store under Argon or Nitrogen atmosphere.
- Temperature: 2–8°C (Refrigerate) to minimize oxidation of the ether linkage.

Protocol: Safe Quenching of Spills

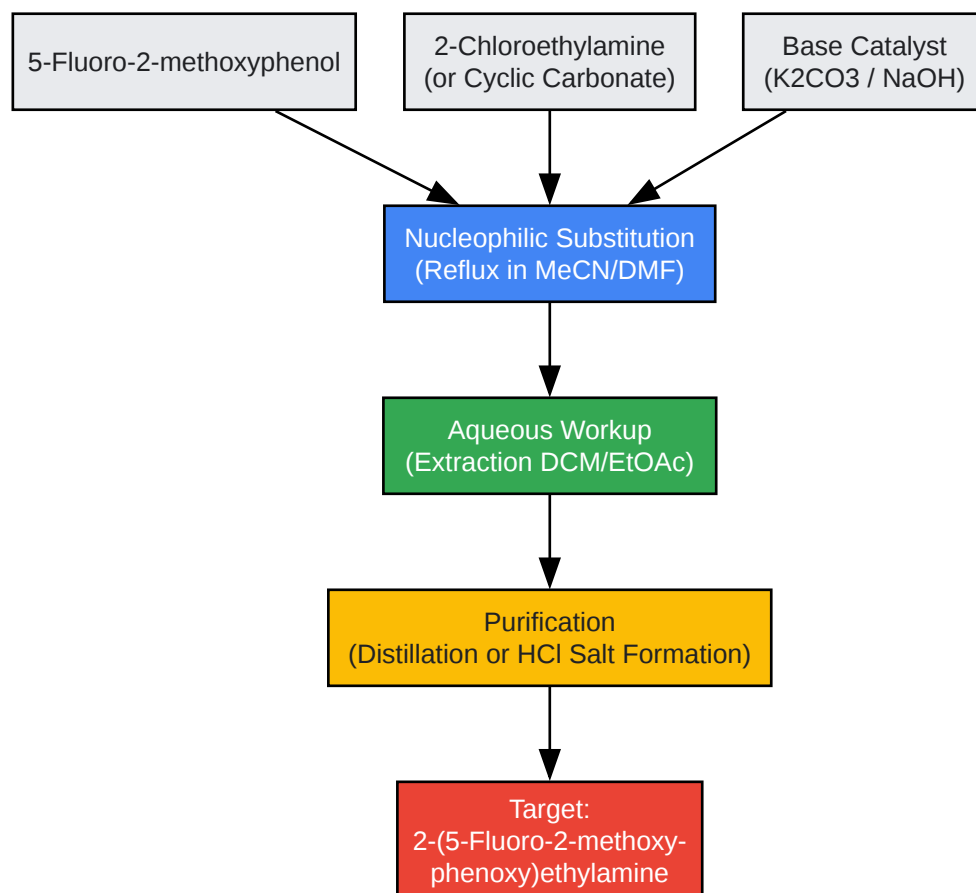
Standard neutralization with weak acid is recommended to prevent aerosolization of the caustic amine.

- Isolate: Evacuate the immediate area (3-meter radius). Don PPE (Nitrile gloves x2, Face Shield).
- Absorb: Do NOT use paper towels immediately (exothermic risk). Cover the spill with a dry absorbent mix (Vermiculite or Sand).[1]
- Neutralize:
 - Prepare a 5% Citric Acid or Dilute Acetic Acid solution.
 - Gently pour over the absorbent material. Note: Fumes may generate heat.
- Collect: Once the pH of the slurry is <9 (check with paper), scoop into a hazardous waste container labeled "Organic Base Waste."
- Clean: Wash the surface with soap and water; verify no oily residue remains.

Part 4: Synthesis & Application Context[4][5]

Synthesis Pathway (Nucleophilic Substitution)

This compound is typically synthesized via the reaction of 5-Fluoro-2-methoxyphenol (Guaiacol derivative) with an ethanolamine derivative (often utilizing a cyclic carbonate or halo-ethylamine).



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Figure 2: Standard synthesis workflow. Note that purification via HCl salt formation is safer than distilling the free base due to thermal stability concerns.

Application in Drug Discovery

This scaffold is a "privileged structure" in medicinal chemistry.

- Alpha-Blockers: The phenoxyethylamine core mimics the binding pocket of adrenergic receptors (similar to Tamsulosin).
- Serotonin Ligands: The fluorine substitution is often used to block metabolic soft spots in 5-HT antagonists.

Part 5: Toxicology & First Aid (E-E-A-T)

Acute Exposure Management

- Eye Contact: CRITICAL. Immediate irrigation for 15+ minutes. Do not wait for medical personnel. The basicity (pH >12 in solution) causes saponification of corneal lipids.
- Skin Contact: Wash with PEG-400 (if available) or copious water. Monitor for delayed burns; amines can penetrate the dermis before pain registers.
- Inhalation: Move to fresh air. Pulmonary edema may be delayed up to 24 hours.

Environmental Fate

- Aquatic Toxicity: High. Amines are generally toxic to aquatic life due to pH alteration.
- Biodegradability: The ether linkage and fluorine atom make this compound recalcitrant (slow to biodegrade). Do not release into municipal drains.

References

- Fisher Scientific. (2025). Safety Data Sheet: 2-(2-Methoxyphenoxy)ethylamine (CAS 1836-62-0).^{[2][3][4][5]}[Link](#) (Used as Read-Across Source)
- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 1548943, 2-(2-Methoxyphenoxy)ethanamine.[Link](#)
- TCI Chemicals. (2024). Product Specification: 2-(2-Methoxyphenoxy)ethylamine.^{[2][6][3][4][7][8]}[Link](#)
- Journal of Medicinal Chemistry. Structure-Activity Relationships of Phenoxyethylamine Derivatives in Adrenergic Antagonists. (General reference for scaffold utility).

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